

Application Note: HPLC-UV Analysis of Valtrate Hydrine B4

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This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantification of **Valtrate Hydrine B4**. This method is suitable for purity assessment and quality control of **Valtrate Hydrine B4** in raw materials and research samples.

Introduction

Valtrate Hydrine B4 (CAS No. 18296-48-5) is a monoterpenoid and a natural compound of interest in various research fields.[1][2] Accurate and reliable analytical methods are crucial for the quantification and purity assessment of this compound. This document provides a detailed protocol for the analysis of **Valtrate Hydrine B4** using a reversed-phase HPLC-UV method.

Chemical Properties of Valtrate Hydrine B4

A summary of the key chemical properties of **Valtrate Hydrine B4** is presented in Table 1.



Property	Value	Reference
CAS Number	18296-48-5	[1][2][3][4][5][6]
Molecular Formula	C27H40O10	[1][2][3][4]
Molecular Weight	524.60 g/mol	[1][2]
Appearance	Off-white to light yellow solid	[6]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[1][3]

Experimental Protocol

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Chromatographic Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm particle size).
- Chemicals and Reagents:
 - Valtrate Hydrine B4 reference standard (>98% purity).
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Water (HPLC grade or ultrapure).
 - Phosphoric acid (analytical grade).

Chromatographic Conditions

The HPLC parameters for the analysis of Valtrate Hydrine B4 are summarized in Table 2.



Parameter	Condition
Mobile Phase	Acetonitrile:Water (60:40, v/v) with 0.1% Phosphoric Acid
Column	C18, 4.6 x 250 mm, 5 μm
Flow Rate	1.0 mL/min
Injection Volume	10 μL
Column Temperature	30 °C
UV Detection Wavelength	254 nm
Run Time	15 minutes

Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of Valtrate Hydrine B4
 reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 μ g/mL to 100 μ g/mL.
- Sample Preparation: Dissolve the sample containing **Valtrate Hydrine B4** in the mobile phase to achieve a concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

System Suitability

Before sample analysis, perform system suitability tests to ensure the performance of the chromatographic system. The acceptance criteria are provided in Table 3.



Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
Relative Standard Deviation (RSD) of Peak Area (n=6)	≤ 2.0%

Method Validation Summary

The developed HPLC-UV method was validated for linearity, precision, and accuracy. A summary of the validation results is presented in Table 4.

Validation Parameter	Result
Linearity (Concentration Range)	1 - 100 μg/mL
Correlation Coefficient (r²)	> 0.999
Precision (RSD%)	< 2.0%
Accuracy (Recovery %)	98.0% - 102.0%
Limit of Detection (LOD)	0.1 μg/mL
Limit of Quantification (LOQ)	0.3 μg/mL

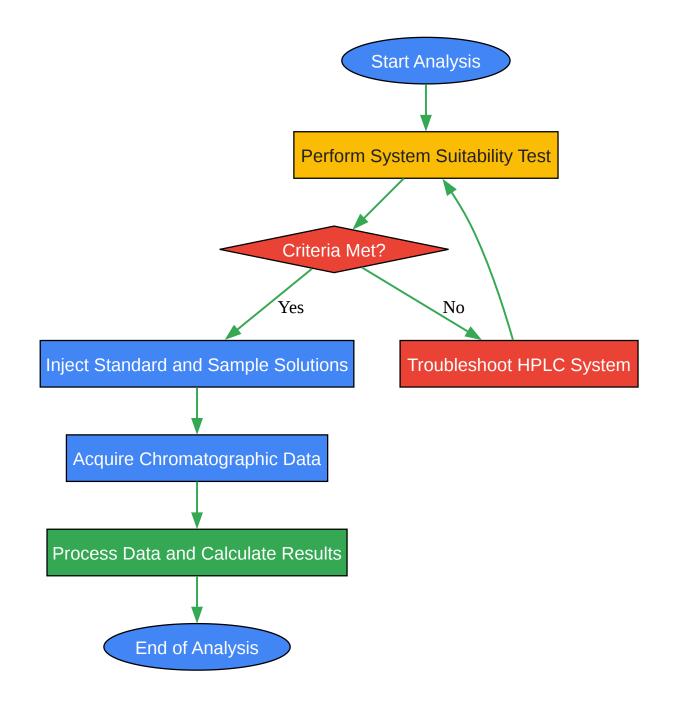
Visualizations





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Caption: Experimental workflow for the HPLC-UV analysis of Valtrate Hydrine B4.



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Caption: Logical workflow for ensuring system suitability and sample analysis.



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